

Umbelliferone 7-O-Rutinoside CAS number and molecular weight

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Compound of Interest

Compound Name: Umbelliferone 7-O-Rutinoside

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An In-depth Technical Guide to Umbelliferone 7-O-Rutinoside

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Umbelliferone 7-O-Rutinoside**, a naturally occurring coumarin glycoside. This document collates available data on its chemical properties, isolation, and the biological activities of its parent compound, umbelliferone, offering valuable insights for research and development.

Core Compound Data

Umbelliferone 7-O-Rutinoside is a derivative of umbelliferone, a widespread natural phenolic compound. While specific research on the rutinoside is limited, its fundamental chemical data has been established. There are, however, discrepancies in the reported molecular weight and formula in scientific literature and commercial listings.



Parameter	Value	Source
CAS Number	135064-04-9	Multiple Supplier Catalogs
Molecular Formula	C21H26O13	Axios Research
C21H26O12	MedchemExpress	
Molecular Weight	486.43 g/mol	Axios Research
470.42 g/mol	MedchemExpress, ChemFaces	
Compound Type	Coumarin Glycoside	N/A
Natural Source	Stems of Clausena emarginata	[1]

Experimental Protocols

Isolation of Umbelliferone 7-O-Rutinoside

Umbelliferone 7-O-Rutinoside has been successfully isolated from the stems of the plant Clausena emarginata. While the detailed experimental protocol from the primary literature, Ouyang et al. (2016), is not publicly available, a generalized workflow for the isolation of such natural products can be described. This typically involves extraction, fractionation, and purification steps.

Generalized Protocol:

- Preparation of Plant Material: The stems of Clausena emarginata are collected, dried, and ground into a fine powder to maximize the surface area for solvent extraction.
- Solvent Extraction: The powdered plant material is subjected to extraction with a suitable solvent, commonly methanol or ethanol, often using techniques like maceration or Soxhlet extraction to draw out the desired compounds.
- Fractionation: The crude extract is then partitioned between immiscible solvents of varying polarities (e.g., hexane, ethyl acetate, and water). This step separates compounds based on their solubility, with polar glycosides like **Umbelliferone 7-O-Rutinoside** typically concentrating in the more polar fractions (e.g., ethyl acetate or aqueous fraction).

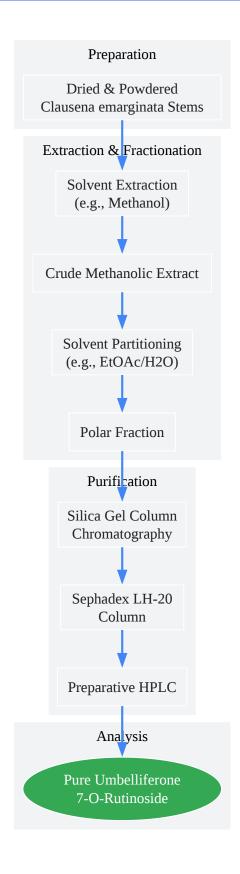






- Chromatographic Purification: The target fraction is further purified using a series of column chromatography techniques. This may include:
 - Silica Gel Chromatography: To separate compounds based on polarity.
 - Sephadex LH-20 Chromatography: For size exclusion and further purification.
 - Preparative High-Performance Liquid Chromatography (HPLC): Often a final step to isolate the compound to a high degree of purity.
- Structure Elucidation: The purified compound's structure is confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).





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Generalized workflow for the isolation of **Umbelliferone 7-O-Rutinoside**.



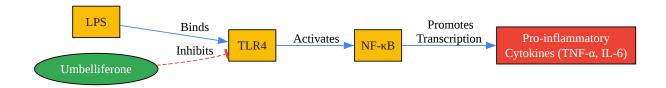
Biological Activity and Signaling Pathways

Currently, there is a lack of specific studies on the biological activities and associated signaling pathways of **Umbelliferone 7-O-Rutinoside**. However, extensive research has been conducted on its aglycone, umbelliferone, which exhibits significant antioxidant and anti-inflammatory properties. The findings for umbelliferone provide a valuable starting point for investigating its glycoside derivative.

Disclaimer: The following information pertains to umbelliferone, the parent compound, and may not be directly applicable to **Umbelliferone 7-O-Rutinoside**.

Anti-inflammatory and Antioxidant Effects of Umbelliferone:

- Inhibition of Inflammatory Mediators: Umbelliferone has been shown to suppress the production of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF-α) and interleukin-6 (IL-6).
- Modulation of TLR4 Signaling: Studies in alcohol-induced liver damage models suggest that umbelliferone can inhibit the Toll-like receptor 4 (TLR4) signaling pathway. Activation of TLR4 by lipopolysaccharide (LPS) triggers a downstream cascade involving nuclear factor kappa B (NF-κB), leading to the expression of inflammatory genes. Umbelliferone's ability to suppress this pathway is a key mechanism of its anti-inflammatory action.
- Activation of the Nrf2 Antioxidant Pathway: Umbelliferone is known to activate the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway. Nrf2 is a transcription factor that regulates the expression of a wide array of antioxidant and cytoprotective genes, playing a crucial role in cellular defense against oxidative stress.



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Inhibitory effect of Umbelliferone on the TLR4 signaling pathway.

Neuroprotective Effects: Some coumarins isolated from Clausena emarginata have demonstrated selective neuroprotective effects in vitro. While **Umbelliferone 7-O-Rutinoside** was not specifically highlighted for this activity in the available abstracts, this remains a potential area for future investigation.

This guide serves as a foundational resource for professionals engaged in the study and development of natural products. The provided data, though limited for the rutinoside itself, highlights the therapeutic potential of the umbelliferone scaffold and points towards promising avenues for future research into its glycosylated forms.

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References

- 1. medchemexpress.com [medchemexpress.com]
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